

# thiogeraniol natural occurrence in plants

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## Compound Focus: Thiogeraniol

CAS No.: 39067-80-6

Cat. No.: S3712753

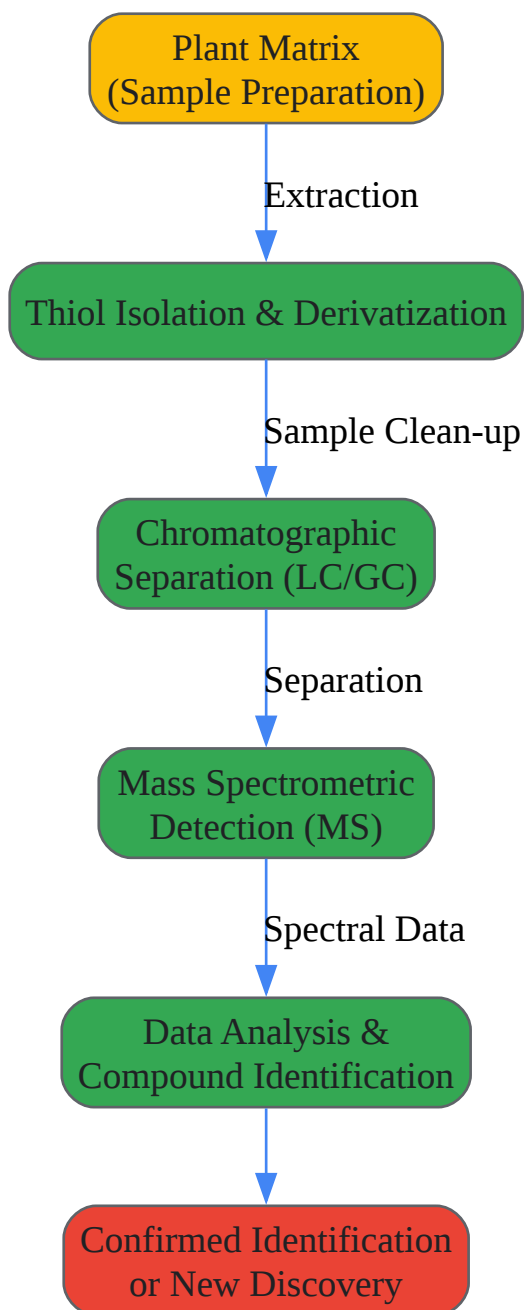
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## Chemical Profile of Thiogeraniol

Property	Description
IUPAC Name	(E)-3,7-dimethyl-2,6-octadien-1-thiol [1]
CAS Number	39067-80-6 [1]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> S [1]
Molecular Weight	170.318 g/mol [1]
Primary Use	Synthetic flavor and fragrance agent [2] [3]
FEMA Number	3472 (as a flavoring substance) [1]
Regulatory Status (FDA)	No longer provided for use as a synthetic flavoring substance [1]

## Analytical Challenges & Detection Workflow

The search for potent thiols in natural sources is analytically challenging due to their extremely low concentrations and high reactivity [4]. The following diagram illustrates a general workflow for the analysis of volatile thiols in complex matrices like plants.



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*Experimental workflow for volatile thiol analysis.*

Key methodological considerations from the research include:

- **Isolation and Derivatization:** Direct analysis is often ineffective. Methods commonly use **selective extraction with metal ions (e.g., Hg<sup>2+</sup> or Ag<sup>+</sup>)** or **chemical derivatization** to form stable complexes, facilitating isolation from complex plant matrices [4].

- **Detection Sensitivity:** Volatile thiols often exist at **part-per-trillion (ng/L) concentrations**, requiring highly sensitive techniques like Mass Spectrometry (MS) with Stable Isotope Dilution Assay (SIDA) for accurate quantification [4].

## Broader Context of Natural Monoterpene Thiols

While **thiogeraniol** itself is synthetic, other monoterpene thiols are well-documented as impactful natural flavor constituents [2] [3]. Research into these compounds is driven by their dual role in flavor and potential biological activities.

- **Role in Flavors and Fragrances:** Natural monoterpene thiols contribute to the characteristic aromas of **citrus fruits, grape must, wine, black currants, and guava** [2] [3]. They are described as "key aroma-impacting" odorants due to their exceptionally low odor detection thresholds [4].
- **Biological Activities:** Introducing sulfur into terpene structures can enhance bioactivity. Thio-modified monoterpenoids demonstrate **antioxidant, anticoagulant, antifungal, and antibacterial properties**, making them promising for developing new antimicrobials [2] [3].

## Guidance for Research

To advance our understanding of **thiogeraniol**'s potential natural occurrence, you could focus on:

- **Targeted Analysis:** Employ the analytical methodologies described to screen relevant plants, particularly those with sulfurous or tropical aromas.
- **Literature Surveillance:** Monitor new publications in natural product journals for discoveries of novel sulfur-containing volatiles.
- **Biogenetic Inquiry:** Investigate potential biosynthetic pathways in plants that could form the carbon skeleton of **thiogeraniol** and introduce a sulfur atom.

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## References

1. thiogeraniol (E)-3,7-dimethyl-2,6-octadien-1-thiol [thegoodscentscopy.com]

2. Monoterpene Thiols: Synthesis and Modifications for ... [mdpi.com]

3. Monoterpene Thiols: Synthesis and Modifications for ... [pmc.ncbi.nlm.nih.gov]

4. Analysis of Potent Odour-Active Volatile Thiols in Foods ... [pmc.ncbi.nlm.nih.gov]

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